

Personal protective equipment for handling 1-(tert-Butoxycarbonyl)indoline-3-carboxylic acid

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Compound of Interest

Compound Name: 1-(tert-Butoxycarbonyl)indoline-3-carboxylic acid

Cat. No.: B057459

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Essential Safety and Handling Guide for 1-(tert-Butoxycarbonyl)indoline-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **1-(tert-Butoxycarbonyl)indoline-3-carboxylic acid** (CAS No. 177201-79-5). The following procedures are based on the known hazards of structurally similar compounds and are intended to ensure the safe handling, storage, and disposal of this chemical in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Based on data from similar indole and carboxylic acid derivatives, **1-(tert-Butoxycarbonyl)indoline-3-carboxylic acid** is anticipated to be a skin, eye, and respiratory irritant.[1][2] A comprehensive PPE strategy is essential to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles or glasses with side shields meeting ANSI Z87.1 standards. A face shield is recommended when there is a significant risk of splashing or dust generation.[1]	Protects against eye irritation from dust or splashes.[3]
Skin Protection	Chemical-resistant lab coat.[1] Chemical-resistant gloves (e.g., nitrile rubber).[3][4][5] Fully enclosed shoes made of a chemical-resistant material. [1]	Prevents skin irritation upon contact.[3] Gloves should be inspected before use and changed immediately if contaminated.[1]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a certified chemical fume hood, to prevent the inhalation of dust.[1][4] If a fume hood is not available or if dust levels are expected to be high, a NIOSH-approved respirator is required.[1][3]	Minimizes respiratory tract irritation from airborne particles.[2]

Operational and Disposal Plans

Adherence to strict operational protocols is critical for minimizing exposure and ensuring a safe laboratory environment.

Safe Handling Protocol:

- Preparation and Engineering Controls:
 - Designate a specific area for handling the compound, ideally within a chemical fume hood.
[1]

- Ensure the fume hood is functioning correctly before starting any work.[\[1\]](#)
- Assemble all necessary equipment, such as spatulas, weigh boats, and waste containers, before handling the chemical.[\[1\]](#)
- Donning PPE:
 - Put on all required PPE as detailed in Table 1.
 - Ensure gloves are the correct size and are free of defects.[\[1\]](#)
- Handling the Compound:
 - Handle the solid in a manner that minimizes dust generation.
 - Avoid direct contact with the skin, eyes, and clothing.[\[6\]](#)
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)
 - Do not eat, drink, or smoke in laboratory areas.[\[1\]](#)[\[7\]](#)
- Post-Handling Procedures:
 - Clean any contaminated surfaces and equipment.
 - Remove PPE in the correct order to avoid cross-contamination, starting with gloves, followed by the lab coat and eye protection.[\[1\]](#)
 - Wash hands and any exposed skin after work.[\[7\]](#)[\[8\]](#)

Storage:

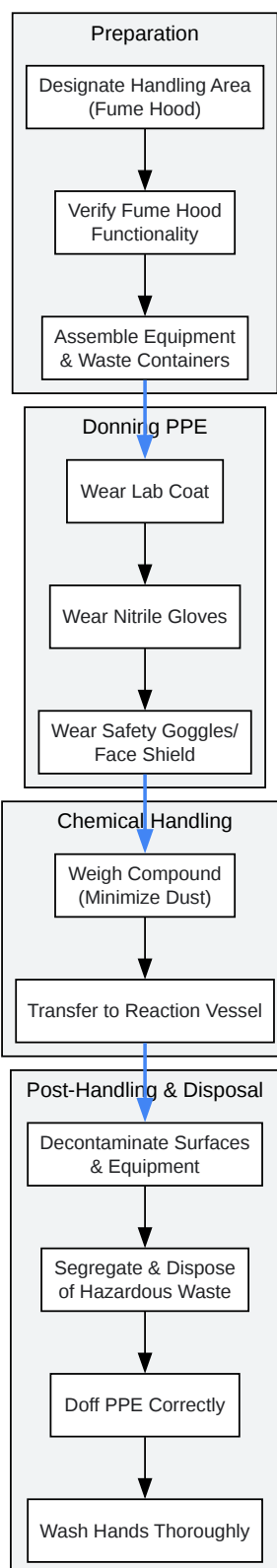
- Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[9\]](#)
- Keep the container tightly closed.[\[6\]](#)[\[9\]](#)[\[10\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[6\]](#)

Disposal Plan:

- Solid Waste: All disposable materials contaminated with the compound (e.g., gloves, weigh boats, paper towels) must be placed in a dedicated and clearly labeled hazardous waste container.[\[1\]](#)
- Chemical Waste: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[\[6\]](#) The compound may be dissolved in a combustible solvent and burned in a chemical incinerator.[\[4\]](#)
- Do not empty into drains.[\[4\]](#)[\[10\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **1-(tert-Butoxycarbonyl)indoline-3-carboxylic acid**.



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Caption: Workflow for handling **1-(tert-Butoxycarbonyl)indoline-3-carboxylic acid**.

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